

Application Notes and Protocols for NLRP3-IN-60 in Cell Culture

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Compound of Interest

Compound Name: *Nlrp3-IN-60*

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Introduction

The NOD-like receptor family pyrin domain-containing 3 (NLRP3) inflammasome is a critical component of the innate immune system.^{[1][2]} It is a multi-protein complex that responds to a wide variety of pathogen-associated molecular patterns (PAMPs) and damage-associated molecular patterns (DAMPs), triggering an inflammatory response.^{[1][3]} Dysregulation of the NLRP3 inflammasome is implicated in a host of chronic inflammatory and autoimmune diseases.^{[4][5]} **NLRP3-IN-60** is a potent and selective small molecule inhibitor of the NLRP3 inflammasome, making it a valuable tool for studying the role of this pathway in disease and for the development of novel therapeutics.^[6]

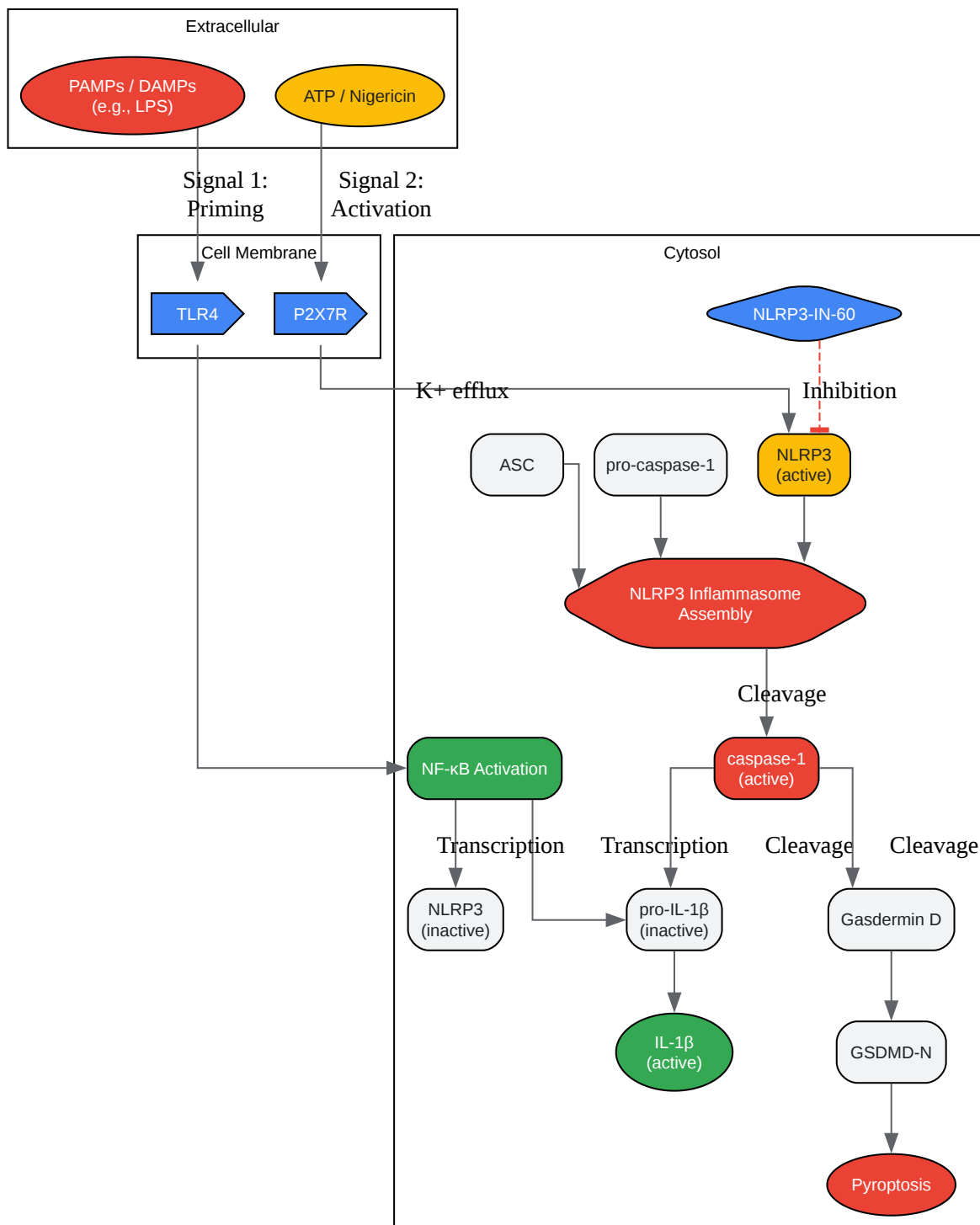
Activation of the NLRP3 inflammasome is a two-step process.^{[1][3]} The first signal, or "priming," is typically initiated by microbial components like lipopolysaccharide (LPS) and leads to the upregulation of NLRP3 and pro-interleukin-1 β (pro-IL-1 β) gene expression.^{[3][7]} The second signal, triggered by stimuli such as extracellular ATP or nigericin, leads to the assembly of the inflammasome complex.^{[1][8]} This complex, consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1, facilitates the autocatalytic cleavage of pro-caspase-1 into its active

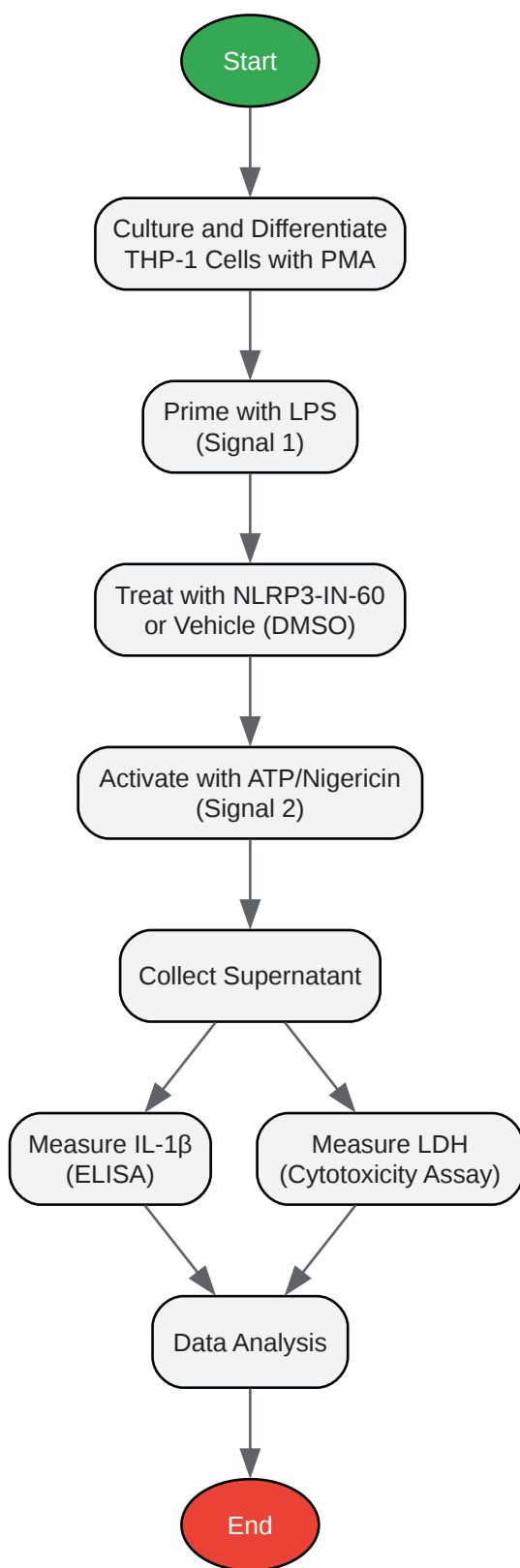
form, caspase-1.[1][2] Active caspase-1 then cleaves pro-IL-1 β and pro-IL-18 into their mature, pro-inflammatory forms, which are subsequently secreted from the cell.[2][3] Caspase-1 also cleaves gasdermin D, leading to a form of inflammatory cell death known as pyroptosis.[1][3]

These application notes provide detailed protocols for the in vitro characterization of **NLRP3-IN-60**, including methods for assessing its inhibitory effects on cytokine secretion and inflammasome activation.

Signaling Pathways

The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the proposed mechanism of inhibition by **NLRP3-IN-60**.





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